

# Standard Operating Procedure: Disposal of 3-(Hydroxymethyl)isonicotinic Acid

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## Compound of Interest

*Compound Name:* 3-(Hydroxymethyl)isonicotinic acid

*CAS No.:* 81113-13-5

*Cat. No.:* B1626736

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## Executive Chemical Profile

Before disposal, you must verify the exact isomer. This compound is structurally distinct from its common analogs (e.g., 3-hydroxyisonicotinic acid), which alters its reactivity profile.

Parameter	Specification	Critical Note
Chemical Name	3-(Hydroxymethyl)isonicotinic acid	Do not confuse with 2-(Hydroxymethyl) or 3-Hydroxy analogs.
CAS Number	81113-13-5	Verify against container label.
Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>3</sub>	MW: 153.14 g/mol
Physical State	Solid (Powder)	Hygroscopic; store desiccated.
Acidity/Basicity	Amphoteric	Contains both basic Pyridine N and acidic -COOH.
Reactivity	Primary Alcohol Group	Incompatible with Strong Oxidizers (e.g., KMnO <sub>4</sub> , Chromic acid).

## Why This Matters:

The amphoteric nature of this molecule means it can buffer aqueous solutions, potentially masking pH changes in waste streams. The hydroxymethyl group at position 3 is susceptible to oxidation; mixing this waste with strong oxidizing agents (like nitric acid waste) can generate heat or unstable intermediates.

## Hazard Identification & PPE

Treat as a Hazardous Chemical Intermediate. While specific toxicology data for this isomer is limited, it follows the hazard profile of pyridine-carboxylic acid derivatives.

- GHS Classification (Inferred):
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- RCRA Classification (USA):

- Not P-listed or U-listed specifically.
- Waste Code: Non-regulated organic solid (unless mixed with listed solvents).
- Recommendation: Dispose of as Hazardous Chemical Waste (Incineration) to ensure complete destruction of the pyridine ring.

## Required PPE

- Respiratory: N95 or P100 particulate respirator if handling open powder outside a fume hood.
- Dermal: Nitrile gloves (0.11 mm minimum thickness).
- Ocular: Chemical splash goggles (ANSI Z87.1).

## Waste Segregation Logic

Proper segregation prevents "cocktail" reactions in waste drums.

- Do NOT Mix With:
  - Oxidizing Acids: Nitric acid, Perchloric acid (Risk: Exothermic oxidation of alcohol group).
  - Reactive Metals: Sodium, Potassium (Risk: Hydrogen gas evolution from -COOH and -OH).
- Acceptable Co-Disposal:
  - Other non-halogenated organic solids.
  - Pyridine derivatives.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - Weak organic acids.

## Disposal Workflows

### Workflow A: Solid Waste (Primary Route)

Best for: Expired reagents, synthesis byproducts, contaminated solids.

- Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar.
- Labeling: Affix a hazardous waste label.
  - Constituents: "**3-(Hydroxymethyl)isonicotinic acid, Solid.**"
  - Hazards: Check "Irritant" and "Toxic."<sup>[4]</sup>
- Packing: Double-bag the solid in clear polyethylene bags before placing it in the drum to minimize dust generation during final incineration.

## Workflow B: Liquid Waste (Solutions)

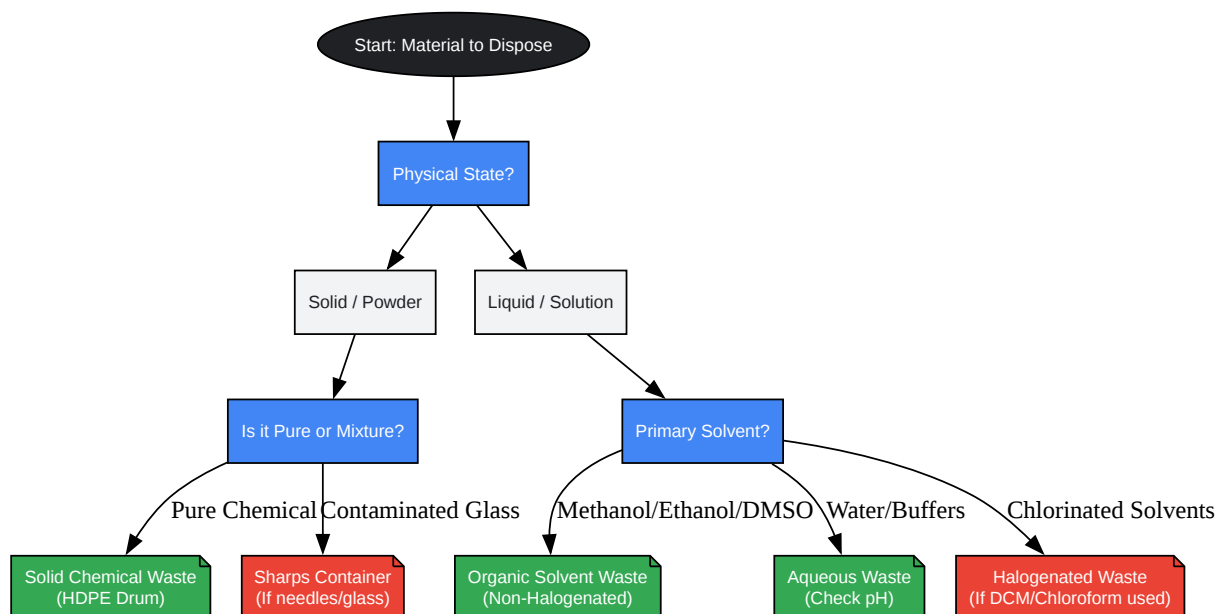
Best for: HPLC waste, mother liquors, reaction mixtures.

- Check pH: Ensure the solution pH is between 5 and 9. If highly acidic or basic, neutralize slowly to prevent heat generation in the waste container.
- Solvent Compatibility:
  - Aqueous Solutions: Collect in "Aqueous Waste" carboys.
  - Organic Solvents: Collect in "Non-Halogenated Organic" carboys (unless chlorinated solvents were used).
- Precipitation Risk: As an amphoteric solid, it may precipitate if the waste stream pH shifts. Ensure the waste container is not filled >90% to allow for agitation if needed.

## Visual Decision Aids

### Diagram 1: Waste Stream Selection Logic

This decision tree guides you to the correct waste container based on the physical state of the material.

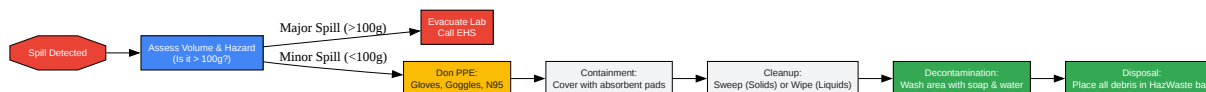


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Caption: Logical flow for selecting the compliant waste stream based on physical state and solvent composition.

## Diagram 2: Spill Response Protocol

Immediate actions to take in the event of a benchtop spill.



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Caption: Step-by-step response for minor laboratory spills (<100g) ensuring personnel safety.

## Regulatory & Compliance Notes

- US EPA: While not a listed waste, the "Cradle-to-Grave" responsibility (RCRA) requires you to characterize the waste. The safest characterization is Class 9 Miscellaneous Hazardous Material during transport if not mixed with other hazards.
- Incineration: The preferred destruction method is rotary kiln incineration. The pyridine ring is stable and resistant to biological degradation in standard wastewater treatment. Do not flush down the drain.

## References

- BLD Pharm. (2023). SDS for **3-(Hydroxymethyl)isonicotinic acid** (CAS 81113-13-5). Retrieved from
- PubChem. (2023).[6] Compound Summary: Isonicotinic Acid Derivatives. National Library of Medicine. Retrieved from
- US EPA. (2023). Resource Conservation and Recovery Act (RCRA) Regulations. Retrieved from

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## Sources

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